

Essential Safety and Handling Protocols for Difelikefalin

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For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Difelikefalin** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Classification

There are conflicting classifications regarding the hazards of **Difelikefalin**. While some suppliers state it is not a hazardous substance or mixture, others classify it as harmful if swallowed, in contact with skin, or inhaled. Given this discrepancy, it is prudent to handle **Difelikefalin** with a degree of caution, adhering to the more stringent safety protocols.

Personal Protective Equipment (PPE)

Consistent use of appropriate personal protective equipment is the most critical measure to ensure safety when handling **Difelikefalin**. The following table summarizes the recommended PPE.



Protection Type	Equipment	Purpose	Source
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact.	
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust or splashes.	
Skin and Body Protection	Laboratory coat, long- sleeved apron	To prevent contamination of personal clothing and skin.	<u>-</u>
Respiratory Protection	Use in a well- ventilated area. A NIOSH-approved respirator may be necessary if dust or aerosols are generated and ventilation is inadequate.	To prevent inhalation of dust or aerosols.	

Handling and Storage

Handling:

- · Avoid contact with skin, eyes, and clothing.
- · Avoid the formation of dust and aerosols.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Do not eat, drink, or smoke in areas where **Difelikefalin** is handled.
- · Wash hands thoroughly after handling.

Storage:



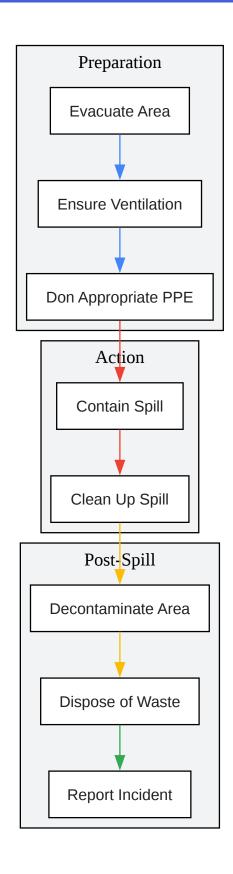
- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination:

- Evacuate Personnel: Evacuate non-essential personnel from the spill area.
- Ensure Ventilation: Ensure adequate ventilation.
- Don PPE: Wear appropriate personal protective equipment, including respiratory protection, gloves, and protective clothing.
- Containment and Clean-up:
 - For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.
 - For liquid spills, absorb with an inert material and place in a chemical waste container.
- Decontamination: Clean the spill area thoroughly with soap and water.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.





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Caption: Workflow for responding to a Difelikefalin spill.



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First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses,
 if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Disposal Considerations

Dispose of **Difelikefalin** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Do not allow the product to enter drains or waterways. It is recommended to use a licensed professional waste disposal service.

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